

Efficacy of 6-Heptadecene in Pest Control: A Comparative Analysis

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Compound of Interest

Compound Name: 6-Heptadecene

Cat. No.: B15463239

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of **6-Heptadecene** with other pest control agents, focusing on available experimental data. The information is intended for researchers and professionals in the fields of pest management and drug development.

Introduction to 6-Heptadecene

6-Heptadecene is a naturally occurring alkene that has been identified as a semiochemical, a chemical messenger that affects the behavior of other organisms. Specifically, (Z)-8-Heptadecene has been studied for its role in the interaction between honey bees (*Apis mellifera*) and the parasitic mite *Varroa destructor*. Research indicates that this compound acts as a stress signal released by infested honey bee larvae, which in turn reduces the reproductive success of the *Varroa* mites.^{[1][2][3]}

While research on **6-Heptadecene** as a pest control agent is primarily focused on *Varroa destructor*, this guide aims to present the available data and compare its efficacy with that of other established pest control methods for the same target pest.

Comparative Efficacy Data

The following tables summarize the quantitative data on the efficacy of (Z)-8-Heptadecene and other pest control agents against the parasitic mite *Varroa destructor*.

Table 1: Efficacy of (Z)-8-Heptadecene Against Varroa destructor

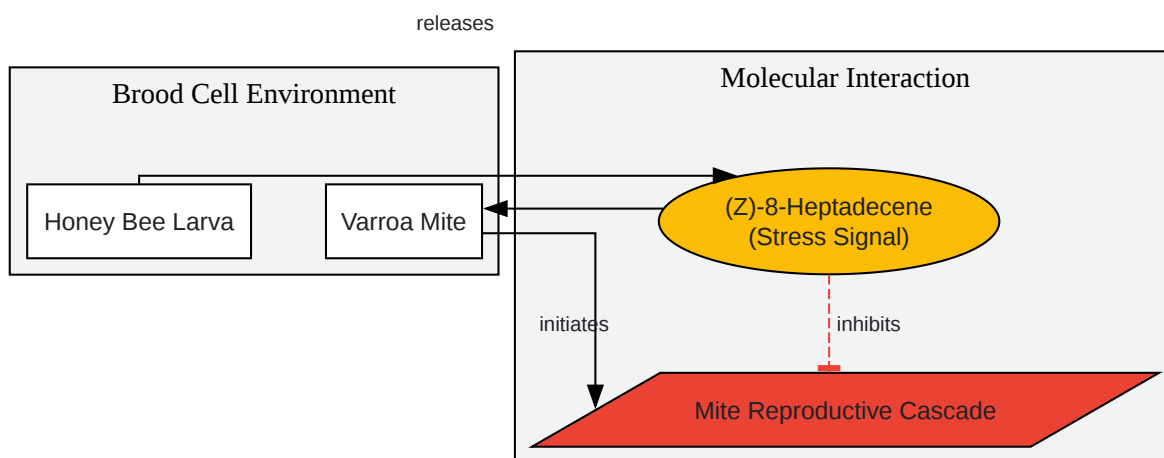
Active Ingredient	Concentration/Dose	Pest Species	Efficacy Metric	Result	Reference
(Z)-8-Heptadecene	100 ng/cell	Varroa destructor	Reduction in mean number of offspring	30%	[3]
(Z)-8-Heptadecene	100 ng/cell	Varroa destructor	Reduction in total offspring (in single infested cells)	12%	[2]
(Z)-8-Heptadecene	100 ng/cell	Varroa destructor	Reduction in potentially mated daughters per female	28%	[2]

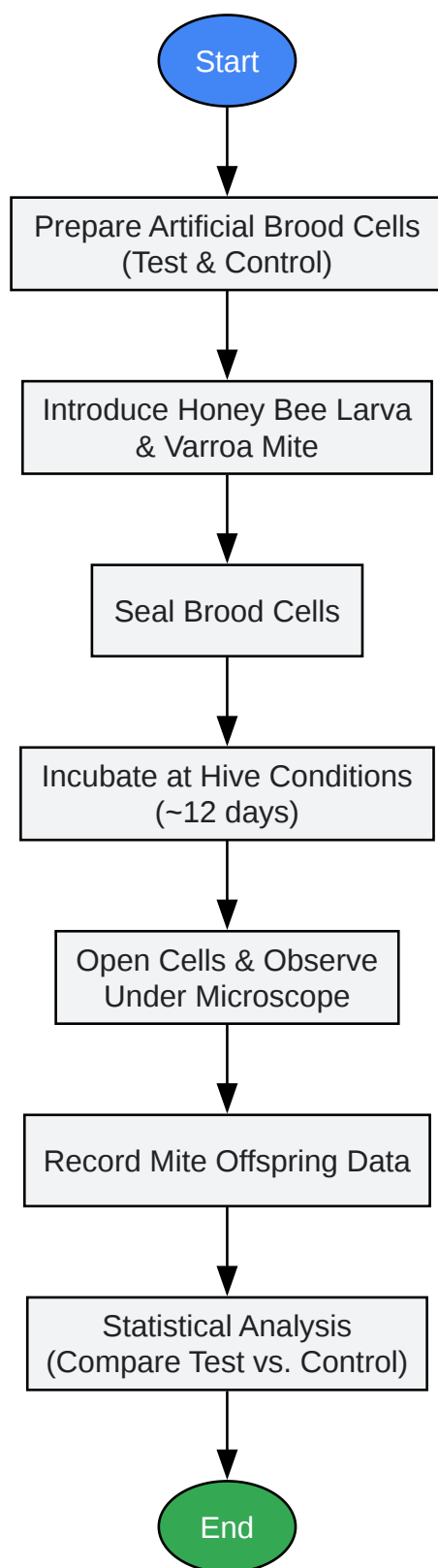
Table 2: Efficacy of Other Pest Control Agents Against Varroa destructor

Pest Control Agent	Active Ingredient/Organism	Efficacy Metric	Result	Reference
Pyrethroids	tau-fluvalinate (Apistan®)	Mite mortality	>95% (in susceptible populations)	[4]
Pyrethroids	flumethrin (Bayvarol®)	Mite mortality	58% (in a population with some resistance)	[5]
Neem Oil	Azadirachtin	Mite mortality	50-90%	[4]
Neem Oil	Crude neem extract	Mite mortality	45%	[4]
Entomopathogenic Fungi	Beauveria bassiana	Mite mortality	100%	[6]
Entomopathogenic Fungi	Metarhizium spp.	Mite mortality	75-85%	[6]
Entomopathogenic Nematodes	Novel parasitic nematode	Mite mortality	>90%	[6]

Mechanism of Action: 6-Heptadecene

(Z)-8-Heptadecene is believed to function as a kairomone, a semiochemical emitted by one species that benefits another. In the context of the honey bee-Varroa mite interaction, the infested honey bee larva releases (Z)-8-heptadecene as a stress signal. This chemical cue is detected by the female Varroa mite within the brood cell and subsequently interferes with her reproductive cycle, leading to a reduction in the number of offspring.





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